

# safety and handling precautions for (R)-5-Oxotetrahydrofuran-2-carboxylic acid

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## Compound of Interest

**Compound Name:** (R)-5-Oxotetrahydrofuran-2-carboxylic acid

**Cat. No.:** B104505

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## An In-Depth Technical Guide to the Safe Handling of (R)-5-Oxotetrahydrofuran-2-carboxylic Acid

This guide provides a comprehensive overview of the essential safety protocols and handling precautions for **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**. Designed for researchers, chemists, and drug development professionals, this document moves beyond mere procedural lists to explain the scientific rationale behind each recommendation. Our objective is to foster a proactive safety culture by equipping laboratory personnel with the knowledge to manage this compound responsibly and effectively.

## Section 1: Compound Profile & Hazard Identification

**(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, a chiral building block belonging to the furan class, is a white crystalline powder utilized in the synthesis of various chemical intermediates, including potential antiviral agents.<sup>[1]</sup> Understanding its physical and chemical properties is the foundational step in a robust safety assessment.

Table 1: Chemical and Physical Properties of (R)-5-Oxotetrahydrofuran-2-carboxylic Acid

Property	Value	Source(s)
CAS Number	<b>53558-93-3</b>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	~130.10 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White crystalline powder	<a href="#">[1]</a>
Melting Point	71-73 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	384.2 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>

| Density | ~1.5 g/cm<sup>3</sup> |[\[2\]](#)[\[3\]](#) |

A thorough risk assessment begins with the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. This compound presents moderate hazards that require diligent control measures.

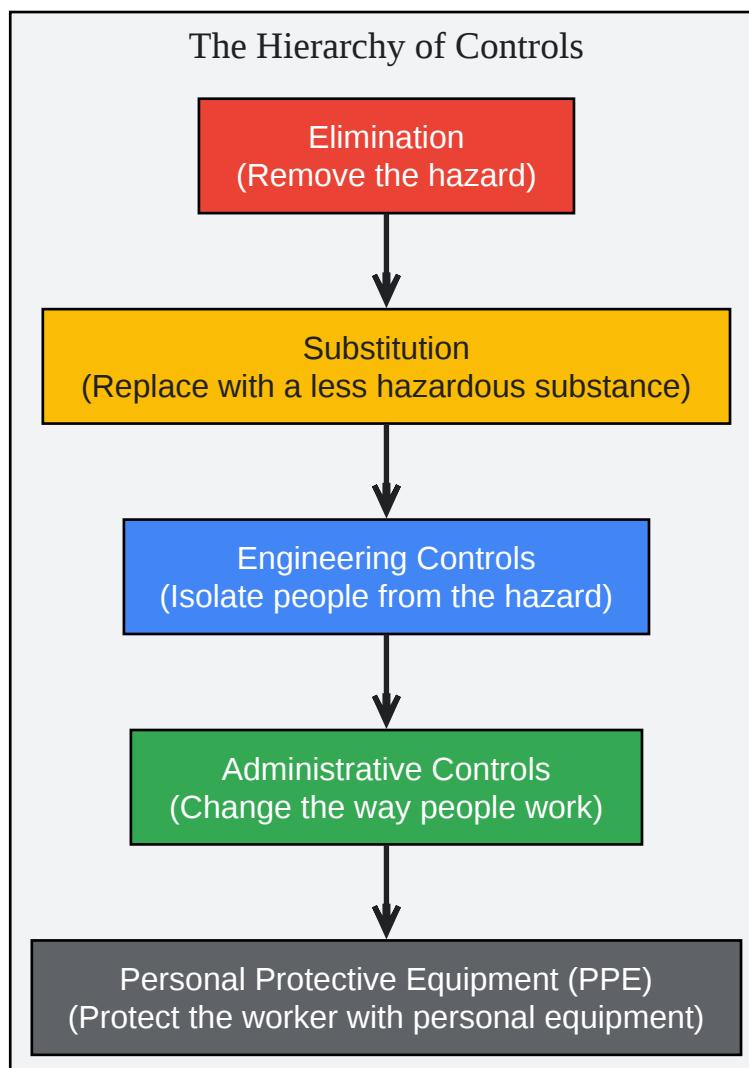
Table 2: GHS Hazard Classification for **(R)-5-Oxotetrahydrofuran-2-carboxylic Acid**

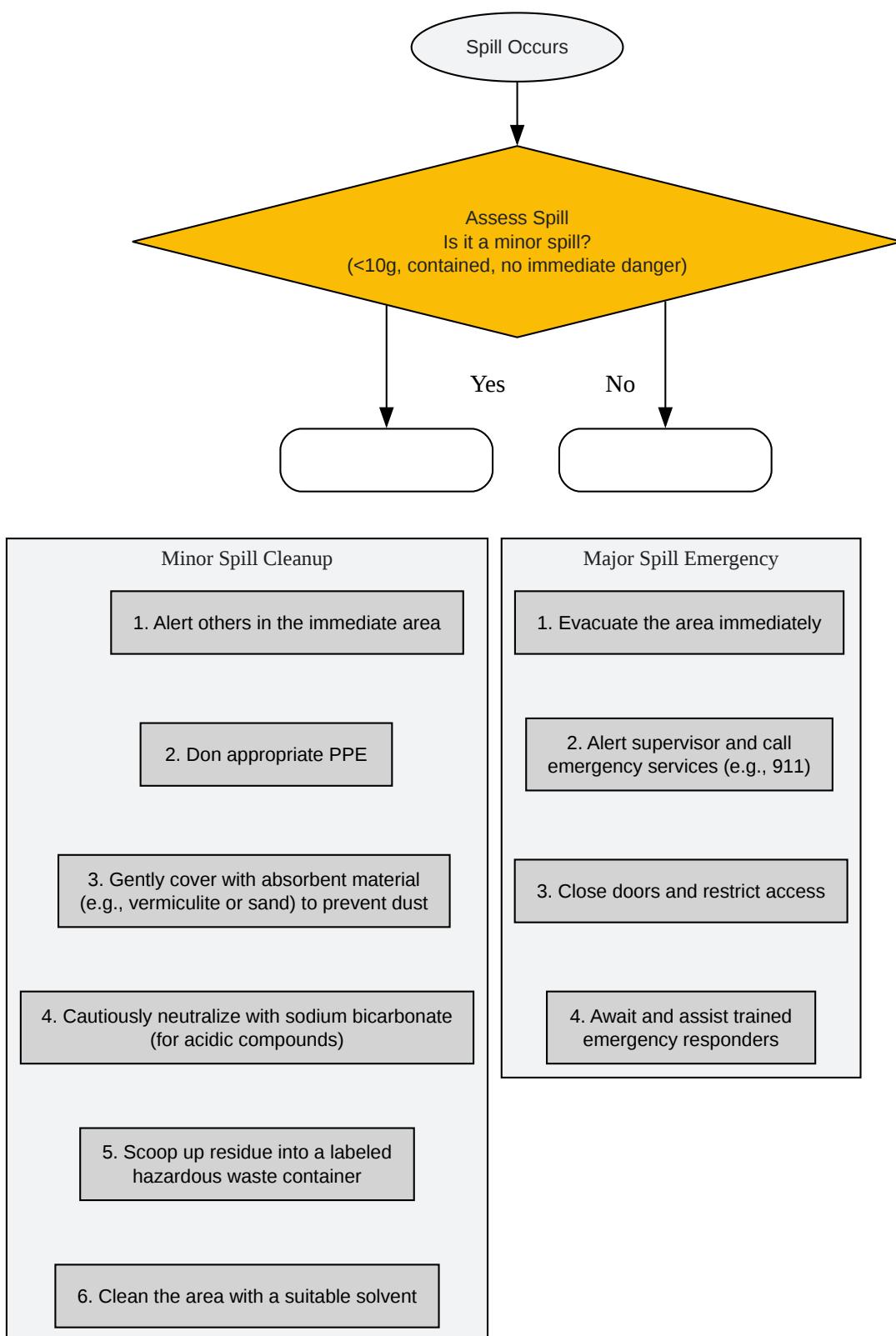
Hazard Class	GHS Code	Hazard Statement	Source(s)
<b>Skin Corrosion/Irritation</b>	<b>H315</b>	<b>Causes skin irritation</b>	<a href="#">[2]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[4]</a>

| Pictogram | GHS07 (Exclamation Mark) | Signal Word: Warning |[\[2\]](#)[\[4\]](#)[\[5\]](#) |

## Section 2: The Hierarchy of Controls: A Proactive Safety Framework

Effective laboratory safety is not solely reliant on personal protective equipment (PPE). A more robust strategy involves implementing the hierarchy of controls, a framework that prioritizes risk mitigation strategies from most to least effective. This approach is fundamental to creating a self-validating system of safety.



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Caption: Decision flowchart for managing a chemical spill.

For a minor spill of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, laboratory personnel with proper training can proceed with cleanup. [6] First, alert others nearby. Wearing appropriate PPE, gently cover the solid spill with an absorbent material like vermiculite or sand to prevent it from becoming airborne. [7] Given its acidic nature, it can then be cautiously neutralized with sodium bicarbonate. [6] The resulting mixture should be carefully scooped into a clearly labeled hazardous waste container for disposal. [6] For any major spill (a large quantity or one that occurs outside of a containment area), evacuate the area immediately and call for emergency response. [7][8]

## Section 7: Waste Disposal

All waste materials contaminated with **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, including excess reagent, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. [6] Collect these materials in a sealed, properly labeled container. Follow all local, state, and federal regulations for hazardous waste disposal, typically managed through your institution's Environmental Health & Safety (EHS) department.

## References

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- To cite this document: BenchChem. [safety and handling precautions for (R)-5-Oxotetrahydrofuran-2-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104505#safety-and-handling-precautions-for-r-5-oxotetrahydrofuran-2-carboxylic-acid>]

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